

Ditridecylamine: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: *Ditridecylamine*

Cat. No.: *B1630484*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for **ditridecylamine**, a long-chain aliphatic amine. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols, with a focus on providing the necessary technical information for a scientific audience.

Chemical and Physical Properties

Ditridecylamine is a liquid with an unpleasant odor.^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C26H55N[1][3]
Molecular Weight	381.7 g/mol [1]
CAS Number	101012-97-9 (mixture of isomers)[4], 5910-75-8[5]
Appearance	Colorless to yellow liquid[4][6]
Boiling Point	461.8 °C at 760 mmHg[5]
220 - 240 °C at 10 mbar[6]	
Melting Point	-45 °C[6]
56.5 °C[5]	
Flash Point	162.9 °C[5]
Density	0.818 g/cm³[5]
0.836 g/cm³ at 20 °C[6]	
Water Solubility	0.1 g/L[4]
Vapor Pressure	1.04E-08 mmHg at 25 °C[5]
LogP	9.58890[5]

Toxicological Data

Ditridecylamine is classified as a corrosive substance that can cause severe skin burns and eye damage.[1][4] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[1][2]

Acute Toxicity

The following table summarizes the available acute toxicity data for **ditridecylamine**.

Endpoint	Species	Route	Value
LD50	Rat	Oral	9.85 mL/kg[1][2]
LD50	Rabbit	Dermal	3.54 mL/kg[1][2]

Ecotoxicity

Ditridecylamine is considered harmful to aquatic life with long-lasting effects.[4]

Endpoint	Species	Value
LC50 (96h)	Fish	10 – 21.5 mg/L[7]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **ditridecylamine** is classified as follows:

- Skin Corrosion/Irritation: Category 1B/1A, Causes severe skin burns and eye damage.[1][4]
- Serious Eye Damage/Eye Irritation: Category 1, Causes serious eye damage.[4]
- Hazardous to the Aquatic Environment, Long-term Hazard: Category 3, Harmful to aquatic life with long lasting effects.[4]

Experimental Protocols

The toxicological data for **ditridecylamine** and its analogues are based on studies conducted in accordance with standardized OECD guidelines. The following sections provide detailed methodologies for the key experiments.

Acute Dermal Toxicity (Based on OECD Guideline 402)

Objective: To determine the acute dermal toxicity of a substance.

Test Animals: Healthy young adult rats (Sprague-Dawley strain) are typically used. Both males and females are tested.

Procedure:

- Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- The test substance is applied uniformly over an area of approximately 10% of the total body surface area.
- The test site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- After 24 hours, the residual test substance is removed.
- Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Body weight is recorded weekly.
- A gross necropsy is performed on all animals at the end of the observation period.

Skin Corrosion/Irritation (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin corrosion or irritation.

Test Animals: A single albino rabbit is used for the initial test.

Procedure:

- The fur on the back of the rabbit is clipped.
- A 0.5 mL (for liquids) or 0.5 g (for solids and pastes) amount of the test substance is applied to a small area of skin (approximately 6 cm²) under a gauze patch.
- The patch is covered with a semi-occlusive dressing for a 4-hour exposure period.
- After exposure, the patch and any residual test substance are removed.
- The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.

- Skin reactions are scored according to a standardized grading system. If corrosive effects are observed, the test is terminated.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To determine the potential of a substance to cause eye irritation or corrosion.

Test Animals: A single albino rabbit is used for the initial test.

Procedure:

- A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- The eyelids are held together for about one second to prevent loss of the material.
- The eyes are examined at 1, 24, 48, and 72 hours after application.
- Ocular lesions (cornea, iris, and conjunctivae) are scored according to a standardized scale.
- If a corrosive effect is observed, the test is immediately terminated.

Handling, Storage, and Emergency Procedures

Safe Handling

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[3\]](#)[\[4\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[4\]](#)
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.[\[4\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.

- Keep container tightly closed.[3]
- Store locked up.[3]

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3][4]
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor. Wash contaminated clothing before reuse.[3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.

Accidental Release Measures

- Use personal protective equipment.
- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation.
- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.
- Absorb with inert material and dispose of as hazardous waste.

Exposure Controls and Personal Protection

Currently, there are no established occupational exposure limit values for **ditridecylamine**.^[8] Therefore, it is crucial to minimize exposure through engineering controls and the use of appropriate personal protective equipment (PPE).

- Engineering Controls: Use in a well-ventilated area, preferably with a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat or other protective clothing.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and amines.

Logical Workflow for Ditridecylamine Safety

The following diagram illustrates the logical workflow for assessing and managing the risks associated with **ditridecylamine**.

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